Application Notes & Protocols for the Comprehensive Characterization of 5-Ethylsulfonyl-1-phenyltetrazole

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Compound of Interest

Compound Name:	*5-Ethylsulfonyl-1-phenyltetrazole*
CAS No.:	*3206-46-0*
Cat. No.:	*B181246*

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Abstract

This document provides a comprehensive guide with detailed protocols for the analytical characterization of **5-Ethylsulfonyl-1-phenyltetrazole**. The methodologies outlined herein are designed for researchers, scientists, and drug development professionals to ensure the identity, purity, and stability of this compound. The protocols leverage fundamental analytical techniques, including High-Performance Liquid Chromatography (HPLC) for purity assessment, Liquid Chromatography-Mass Spectrometry (LC-MS) for identity confirmation, Nuclear Magnetic Resonance (NMR) for structural elucidation, and Thermal Analysis (DSC/TGA) for stability profiling. Each section explains the rationale behind the chosen methodology and provides step-by-step instructions to ensure reliable and reproducible results.

Introduction: The Imperative for Rigorous Characterization

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The robust analytical characterization of any chemical entity is a cornerstone of scientific research and pharmaceutical development. It establishes a compound's identity, quantifies its purity, and provides insights into its stability—all critical parameters for ensuring safety and efficacy. **5-Ethylsulfonyl-1-phenyltetrazole**, a substituted tetrazole, belongs to a class of compounds with wide-ranging applications in medicinal and materials science.[1] The protocols detailed in this guide are designed to be self-validating systems, incorporating system suitability tests and clear benchmarks for data acceptance.

Compound Profile: 5-Ethylsulfonyl-1-phenyltetrazole

A thorough understanding of the physicochemical properties of **5-Ethylsulfonyl-1-phenyltetrazole** is essential for developing appropriate analytical methods.

Property	Value	Source
IUPAC Name	5-ethylsulfonyl-1-phenyltetrazole	[2]
Molecular Formula	$C_9H_{10}N_4O_2S$	[2]
Molecular Weight	238.27 g/mol	[2][3]
CAS Number	3206-46-0	[2][4]
Melting Point	73-74 °C	[3]
Appearance	Solid (predicted)	-
LogP (Predicted)	1.53670	[3]

Chromatographic Analysis for Purity and Assay

High-Performance Liquid Chromatography (HPLC) is the principal technique for assessing the purity of non-volatile and thermally stable compounds. For **5-Ethylsulfonyl-1-phenyltetrazole**, a reversed-phase HPLC (RP-HPLC) method is optimal due to the molecule's moderate polarity. This approach separates the analyte from potential impurities based on their differential partitioning between a nonpolar stationary phase and a polar mobile phase.[5]

Expertise in Action: Why Reversed-Phase HPLC?

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The combination of a phenyl ring and an ethylsulfonyl group gives **5-Ethylsulfonyl-1-phenyltetrazole** a balanced hydrophobicity, making it ideally suited for retention on a C18 stationary phase. The tetrazole ring itself can engage in additional interactions, offering unique selectivity compared to standard C18 columns.[6] The method described below is designed for both purity determination (by area percent) and quantitative assay (using a reference standard).

Protocol: Purity Determination by RP-HPLC

This protocol establishes a validated method for determining the purity of **5-Ethylsulfonyl-1-phenyltetrazole** and can be adapted for impurity profiling as mandated by regulatory bodies like the ICH.[7]

Instrumentation and Consumables:

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- C18 Column (e.g., 4.6 x 150 mm, 5 µm particle size).
- HPLC-grade Acetonitrile (ACN) and Water.
- Formic acid (for MS compatibility) or Phosphoric acid.[5]
- Volumetric flasks and pipettes.
- Analytical balance.

Step-by-Step Methodology:

- Mobile Phase Preparation:
  - Mobile Phase A (MPA): 0.1% Formic Acid in Water.
  - Mobile Phase B (MPB): 0.1% Formic Acid in Acetonitrile.
  - Filter and degas both mobile phases prior to use.

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- Standard Solution Preparation (100 µg/mL):
  - Accurately weigh 10 mg of **5-Ethylsulfonyl-1-phenyltetrazole** reference standard into a 100 mL volumetric flask.
  - Dissolve and dilute to volume with a 50:50 mixture of MPA and MPB (diluent).
- Sample Solution Preparation (100 µg/mL):
  - Accurately weigh 10 mg of the **5-Ethylsulfonyl-1-phenyltetrazole** sample into a 100 mL volumetric flask.
  - Dissolve and dilute to volume with the diluent.
- Chromatographic Conditions:
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 220 nm (or optimal wavelength determined by UV scan).
  - Gradient Elution:

Time (min)	% MPA	% MPB
0.0	**70**	**30**
15.0	30	70
17.0	30	70
17.1	70	30

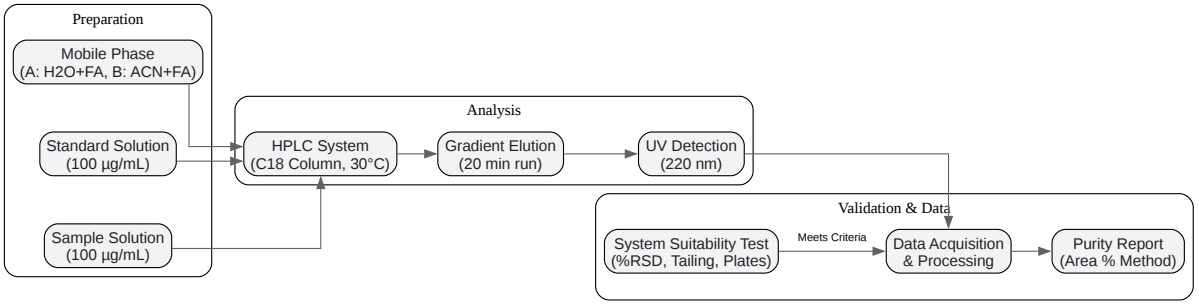
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- System Suitability Test (SST):

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- Inject the standard solution five times.
- Acceptance Criteria:
  - Tailing Factor (T): ≤ 2.0.
  - Theoretical Plates (N): ≥ 2000.
  - Relative Standard Deviation (%RSD) of Peak Area: ≤ 2.0%.

- Analysis and Calculation:
  - Inject the diluent (blank), followed by the standard and sample solutions.
  - Calculate the purity by the area normalization method:
    - % Purity = (Area of Main Peak / Total Area of All Peaks) * 100



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Workflow for RP-HPLC Purity Analysis.

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Mass Spectrometry for Identity Confirmation

Mass Spectrometry (MS) provides definitive confirmation of a compound's identity by measuring its mass-to-charge ratio (m/z). When coupled with liquid chromatography (LC-MS), it offers both separation and mass identification in a single run. Electrospray ionization (ESI) is a soft ionization technique well-suited for this molecule, minimizing fragmentation and preserving the molecular ion. The fragmentation patterns of tetrazoles in MS are influenced by the substitution on the rings.[8]

Protocol: LC-MS for Molecular Weight Verification

This protocol uses the chromatographic conditions established in Section 2.2, ensuring seamless method transfer.

Instrumentation:

- LC-MS system equipped with an ESI source (e.g., Single Quadrupole or Time-of-Flight (TOF) analyzer).

Step-by-Step Methodology:

- LC Conditions: Use the same column, mobile phases, and gradient as described in the HPLC protocol (Section 2.2). The use of formic acid is critical for MS compatibility.[5]
- MS Parameter Optimization:
  - Infuse the standard solution directly into the mass spectrometer to optimize MS parameters.
  - Ionization Mode: ESI, run in both positive and negative modes to determine the most sensitive polarity.
  - Key Parameters (Typical Starting Points):
    - Capillary Voltage: 3.5 kV
    - Cone Voltage: 30 V

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  - Source Temperature: 120 °C
  - Desolvation Temperature: 350 °C
  - Desolvation Gas Flow (N_2): 600 L/hr
- Data Acquisition:
  - Perform a full scan analysis over a mass range of m/z 100-500.
  - Inject the sample solution.
- Data Analysis:
  - Extract the mass spectrum for the main chromatographic peak.
  - Verify the presence of the expected molecular ions.

Expected Mass Spectrometry Data:

Ion	Formula	Calculated m/z	Observed m/z
$[M+H]^+$	$[C_9H_{11}N_4O_2S]^+$	239.0603	Expected ~239.1
$[M+Na]^+$	$[C_9H_{10}N_4O_2SNa]^+$	261.0422	Expected ~261.0
$[M-H]^-$	$[C_9H_9N_4O_2S]^-$	237.0446	Expected ~237.0

Note: High-resolution mass spectrometry (HRMS) would provide mass accuracy within 5 ppm, further confirming the elemental composition.

NMR Spectroscopy for Structural Elucidation

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for the unambiguous determination of chemical structure.[9] ^1H and ^{13}C NMR experiments provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for complete structural assignment.

Protocol: ^1H and ^{13}C NMR Analysis

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Instrumentation and Consumables:

- NMR Spectrometer (e.g., 400 MHz or higher).
- 5 mm NMR tubes.
- Deuterated solvent (e.g., DMSO-d_6 or Chloroform-d).
- Internal standard (e.g., Tetramethylsilane, TMS).

Step-by-Step Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of **5-Ethylsulfonyl-1-phenyltetrazole** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in an NMR tube.[10]
- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Key Parameters: 16-32 scans, relaxation delay (d1) of 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Acquire a standard one-dimensional carbon spectrum with proton decoupling.
  - Key Parameters: 1024-2048 scans, relaxation delay (d1) of 2 seconds.
- Data Processing and Interpretation:
  - Process the spectra (Fourier transform, phase correction, baseline correction).
  - Calibrate the chemical shift axis using the residual solvent peak or TMS.
  - Integrate the ^{1}H NMR signals and assign the chemical shifts (δ) and coupling patterns to the protons in the molecule.
  - Assign the chemical shifts in the ^{13}C NMR spectrum to the corresponding carbon atoms.

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Predicted NMR Spectral Data (Illustrative):

Group	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)
Phenyl-H (ortho, meta, para)	~7.5 - 7.8	~120 - 135
Ethyl -CH_2-	~3.6 (quartet)	~50
Ethyl -CH_3	~1.3 (triplet)	~7
Tetrazole-C5	-	~155
Phenyl-C (ipso)	-	~133

Thermal Analysis for Stability Assessment

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are vital for evaluating the thermal stability of a compound. [11] DSC measures heat flow associated with thermal transitions (like melting and decomposition), while TGA measures changes in mass as a function of temperature. For tetrazole-containing compounds, which can be energetic, this analysis is particularly important. [12]

Protocol: DSC and TGA Analysis

Instrumentation:

- DSC Instrument.
- TGA Instrument.
- Aluminum or hermetically sealed sample pans.
- Inert gas supply (e.g., Nitrogen).

Step-by-Step Methodology:

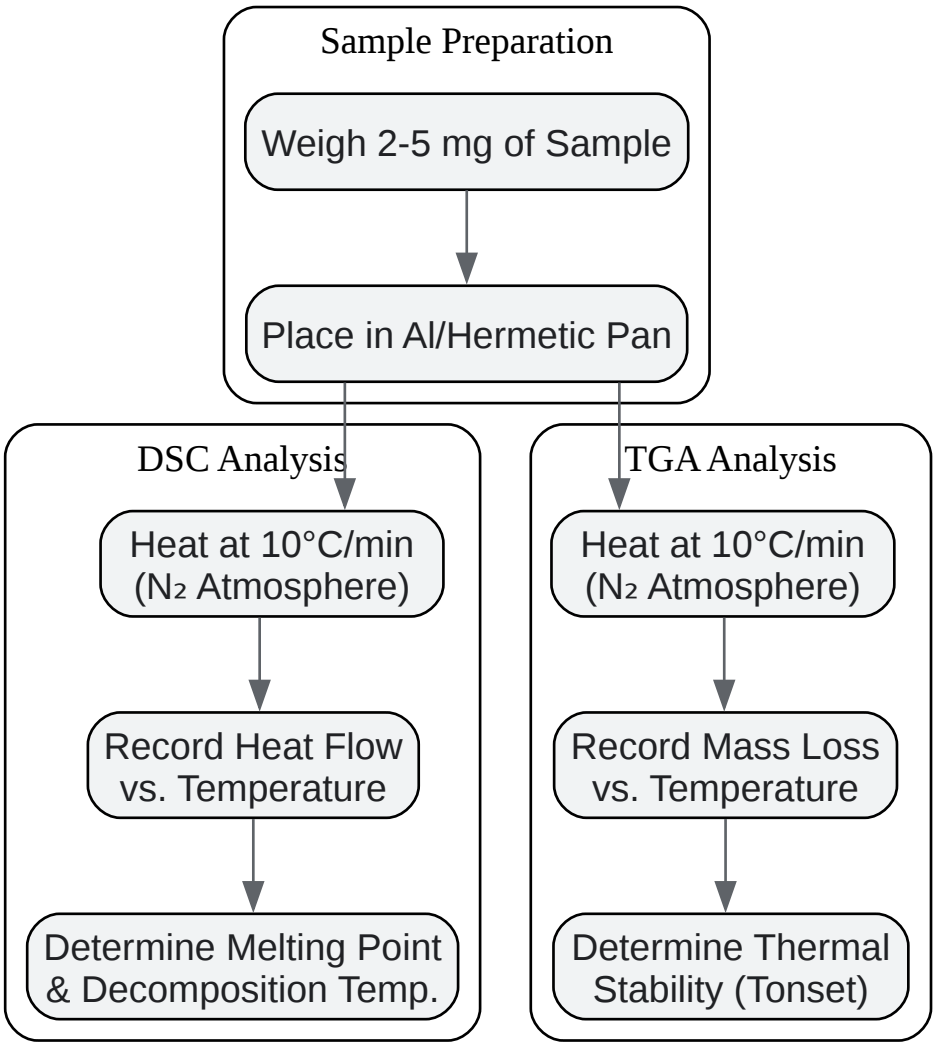
- Sample Preparation:
  - Accurately weigh 2-5 mg of **5-Ethylsulfonyl-1-phenyltetrazole** into a sample pan.

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- Crimp the pan (use a hermetically sealed pan if the sample is expected to be volatile or energetic).

- DSC Analysis:
  - Place the sample pan and an empty reference pan into the DSC cell.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere (flow rate ~50 mL/min).
  - Scan from ambient temperature to a temperature beyond any expected transitions (e.g., 30 °C to 350 °C).
- TGA Analysis:
  - Place the sample pan into the TGA furnace.
  - Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
  - Scan over the same temperature range as the DSC.
- Data Analysis:
  - From the DSC thermogram, determine the onset temperature and peak maximum of the melting endotherm (which should correspond to the known melting point) and any exothermic decomposition events.
  - From the TGA thermogram, determine the onset temperature of decomposition (Tonset), defined as the temperature at which significant mass loss begins.

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Workflow for DSC and TGA Thermal Analysis.

Conclusion

The analytical methods and protocols presented in this document provide a robust framework for the comprehensive characterization of **5-Ethylsulfonyl-1-phenyltetrazole**. The orthogonal application of chromatographic, spectrometric, and thermal techniques ensures a self-validating system that confirms the compound's identity, purity, and thermal stability with a high degree of confidence. Adherence to these protocols will enable researchers and developers to generate reliable and reproducible data, which is fundamental to advancing scientific discovery and ensuring product quality.

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